

Application Notes and Protocols for SR94 in Cell Culture Experiments

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Compound of Interest

Compound Name: SR94

Cat. No.: B10802332

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Disclaimer: The following application notes and protocols are provided for a hypothetical research compound, "SR94." As of the date of this document, "SR94" is not a publicly documented compound. The information presented here, including the mechanism of action, quantitative data, and protocols, is illustrative and designed to serve as a template for researchers working with novel small molecule inhibitors in cell culture.

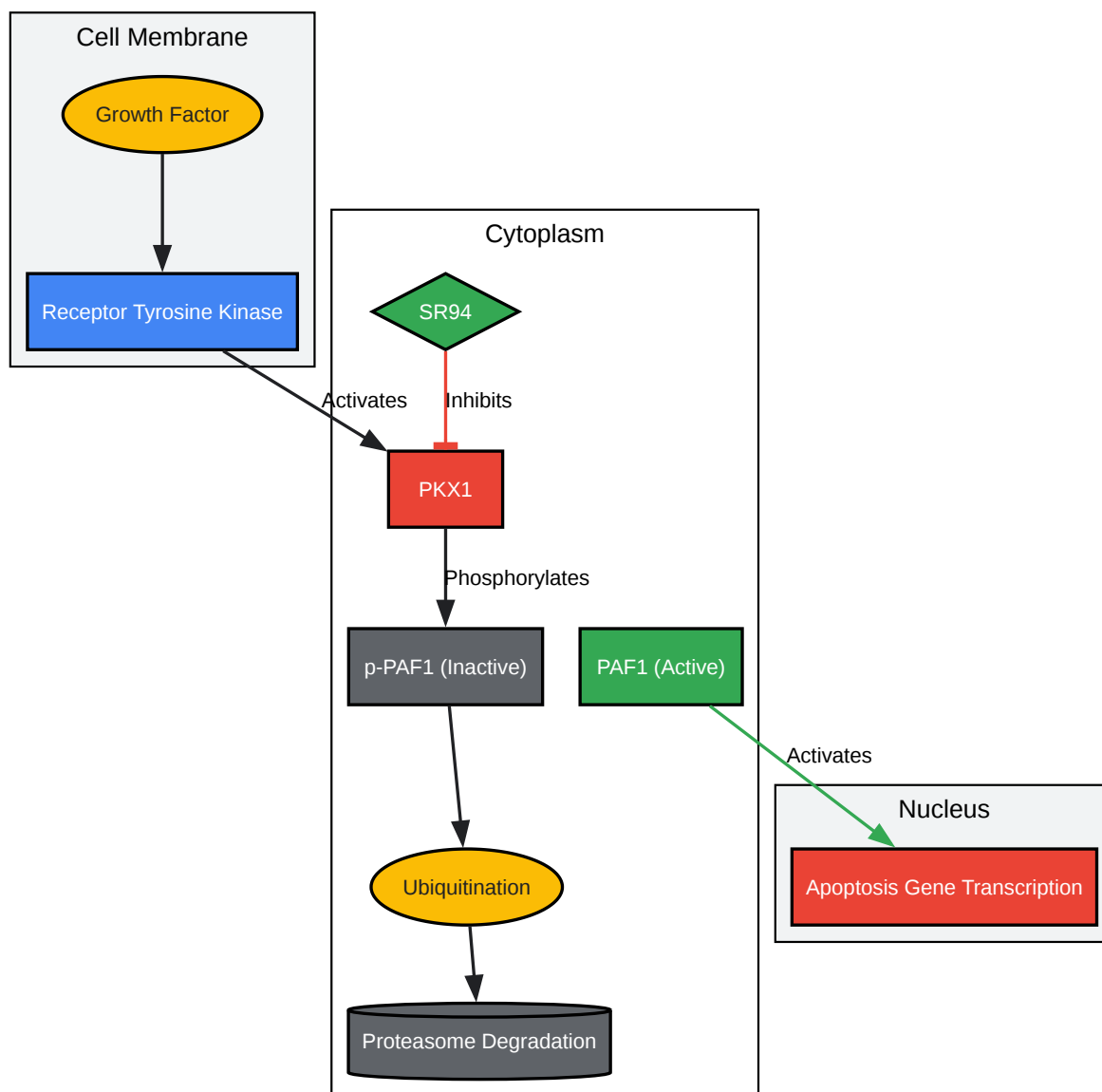
Introduction

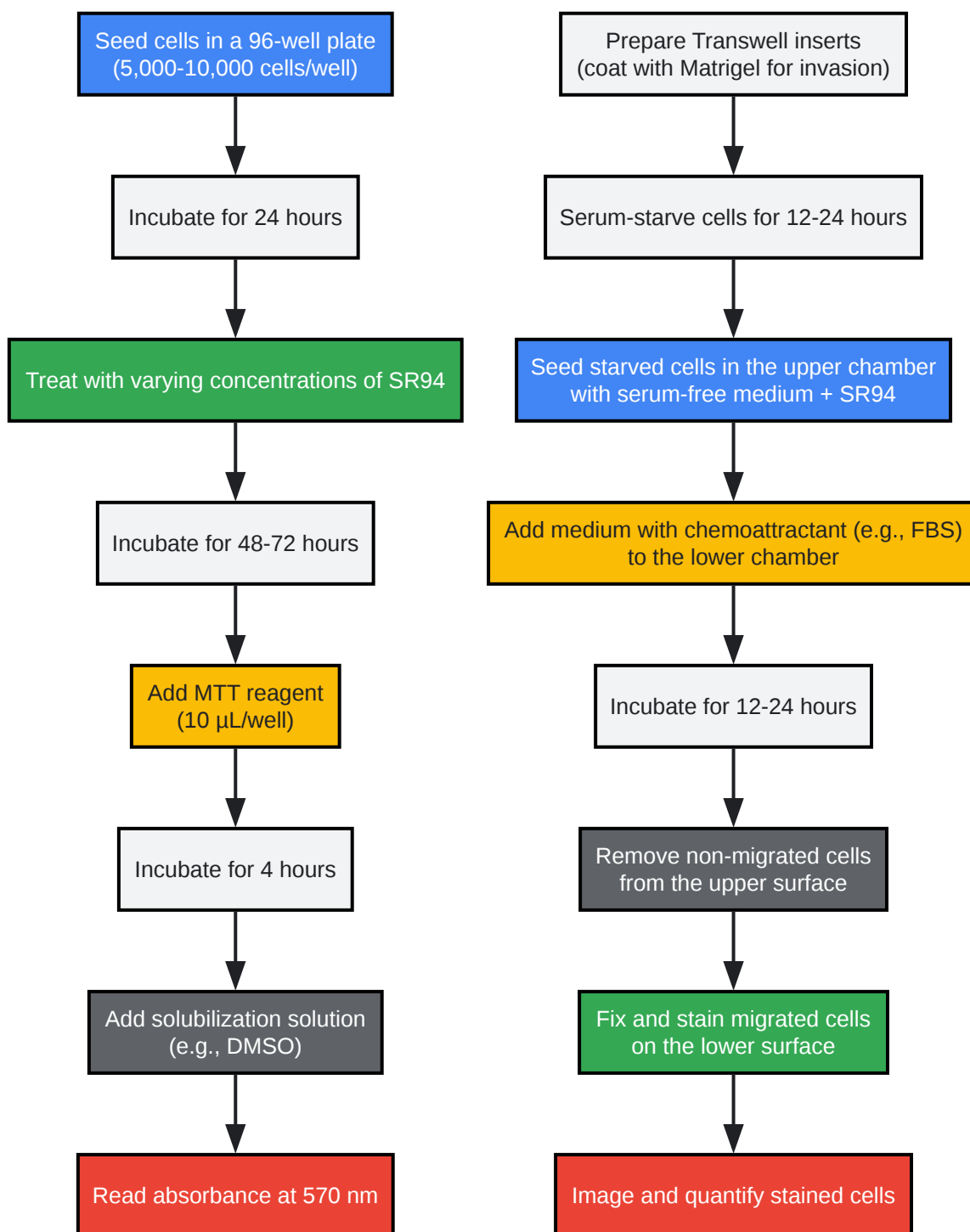
SR94 is a novel, potent, and selective small molecule inhibitor of the pro-survival kinase, PKX1. Under normal physiological conditions, PKX1 is involved in regulating cell growth and proliferation. In various cancer cell types, the PKX1 signaling pathway is often hyperactivated, leading to uncontrolled cell division and resistance to apoptosis. **SR94** exerts its anti-cancer effects by directly binding to the ATP-binding pocket of PKX1, thereby inhibiting its kinase activity and downstream signaling. This targeted inhibition has been shown to induce apoptosis and reduce the proliferative capacity of various cancer cell lines.

Hypothetical Mechanism of Action of SR94

SR94 selectively inhibits the kinase activity of PKX1. By doing so, it prevents the phosphorylation of its downstream effector, Pro-Apoptotic Factor 1 (PAF1). When

phosphorylated, PAF1 is marked for ubiquitination and subsequent degradation by the proteasome. Inhibition of PKX1 by **SR94** leads to the accumulation of unphosphorylated, active PAF1, which then translocates to the nucleus to initiate the transcription of genes that promote apoptosis.





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